

Application Notes & Protocols: Analysis of N-Nitroso Duloxetine using Reference Standards

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Compound of Interest

Compound Name: *N-Nitroso Duloxetine*

Cat. No.: B6249033

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the quantitative analysis of **N-Nitroso Duloxetine**, a potential genotoxic impurity in duloxetine pharmaceutical products. The methodologies outlined are based on validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) techniques, which are essential for ensuring the safety and quality of duloxetine formulations.

Introduction

N-Nitroso Duloxetine is a nitrosamine impurity that can form in drug products containing duloxetine.[1] Due to the potential carcinogenic nature of nitrosamine compounds, regulatory bodies like the U.S. Food and Drug Administration (FDA) have established stringent guidelines for their control in pharmaceutical products.[2][3][4][5] Accurate and sensitive analytical methods are therefore crucial for the detection and quantification of **N-Nitroso Duloxetine** at trace levels to ensure patient safety and regulatory compliance.[6]

This document provides detailed experimental protocols for the analysis of **N-Nitroso Duloxetine** in both active pharmaceutical ingredients (APIs) and finished drug products using a reference standard.

Reference Standard Information

A well-characterized reference standard is critical for the accurate quantification of **N-Nitroso Duloxetine**.^[1]

- Product Name: **N-Nitroso Duloxetine**
- Chemical Name: (S)-N-methyl-N-(3-(naphthalen-1-yloxy)-3-(thiophen-2-yl)propyl)nitrous amide^[7]
- CAS Number: 2680527-91-5^{[8][9]}
- Molecular Formula: C₁₈H₁₈N₂O₂S^{[9][10][11]}
- Molecular Weight: 326.41 g/mol ^[10]

Reference standards are commercially available from various suppliers and should be accompanied by a Certificate of Analysis (CoA) detailing their purity and characterization data, which typically includes ¹H-NMR, Mass Spectrometry, and HPLC purity.^[12]

Analytical Methodology: LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the recommended technique for the sensitive and selective quantification of **N-Nitroso Duloxetine**.^{[13][14][15]}

The general workflow for the analysis of **N-Nitroso Duloxetine** is depicted below.

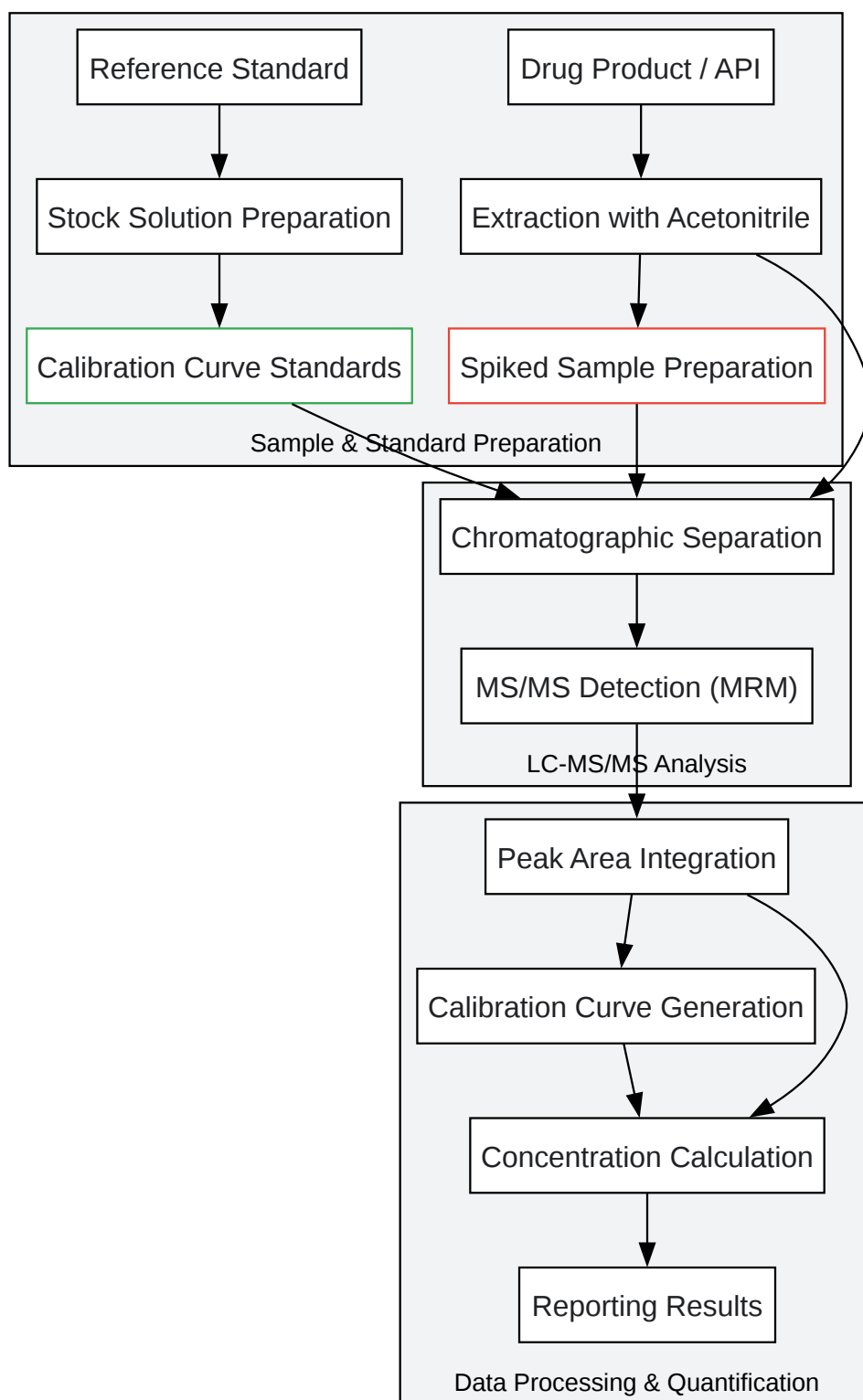


Figure 1: General Workflow for N-Nitroso Duloxetine Analysis

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Figure 1: General Workflow for **N-Nitroso Duloxetine** Analysis

This protocol is a composite based on several published methods.[14][16][17][18] Researchers should validate the method for their specific matrix and instrumentation.

3.2.1. Reagents and Materials

- **N-Nitroso Duloxetine** reference standard[14]
- Duloxetine API or drug product
- Acetonitrile (HPLC grade)[16]
- Methanol (HPLC grade)[16]
- Formic acid (HPLC grade)[17]
- Ammonium acetate (or ammonium formate)[14][18]
- Deionized water (resistivity $\geq 18 \text{ M}\Omega\cdot\text{cm}$)[17]
- Volumetric flasks, pipettes, and autosampler vials

3.2.2. Standard Solution Preparation

- **Stock Solution** (e.g., 1 mg/mL): Accurately weigh approximately 1 mg of **N-Nitroso Duloxetine** reference standard into a 1.5 mL HPLC vial and dissolve in 1 mL of acetonitrile. [16] This stock solution should be stored at -20°C for up to 7 days.[16]
- **Intermediate Dilutions**: Prepare intermediate dilutions from the stock solution using acetonitrile or a suitable solvent mixture.[16]
- **Calibration Standards**: Prepare a series of calibration standards by further diluting the intermediate solutions to cover the desired concentration range (e.g., 0.075 ng/mL to 3.75 ng/mL).[14][19]

3.2.3. Sample Preparation

- **Drug Product (Tablets/Capsules)**:

- Prepare a mixed sample from multiple units (e.g., 6 tablets) to ensure homogeneity.[16]
- Weigh an amount of the powdered sample equivalent to a specific amount of the active ingredient (e.g., 3 mg of duloxetine).[16]
- Add a known volume of extraction solvent (e.g., acetonitrile) and sonicate to dissolve the analyte.
- Centrifuge the sample to precipitate excipients.
- Collect the supernatant for analysis. A filtration step using a 0.22 µm filter may be necessary.[17]
- Spiked Sample Preparation: For method validation and to assess matrix effects, prepare a spiked sample by adding a known amount of **N-Nitroso Duloxetine** standard to the sample preparation.[16]

3.2.4. LC-MS/MS Conditions

The following are example conditions; optimization may be required.

Parameter	Condition
Liquid Chromatography	
Column	Luna Omega Polar C18 (1.6 μ m, 2.1 x 100 mm) or equivalent[14]
Mobile Phase A	0.1% Formic acid and 2 mM Ammonium acetate in water[14]
Mobile Phase B	Acetonitrile[14]
Gradient	Isocratic or gradient elution (e.g., 11:9 v/v A:B) [14]
Flow Rate	0.2 mL/min[19]
Column Temperature	40°C
Injection Volume	10 μ L[17]
Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)[13][14]
Detection Mode	Multiple Reaction Monitoring (MRM)[13][14]
Precursor Ion (m/z)	344 ([M+NH ₄] ⁺)[19]
Product Ion (m/z)	183[19]

Data Presentation and Performance Characteristics

The performance of the analytical method should be validated according to ICH guidelines.[13] Key validation parameters are summarized below.

Table 1: Summary of Quantitative Data from Validated Methods

Parameter	Duloxetine API	Duloxetine Capsules	Duloxetine Tablets
Linearity Range	0.075 - 3.75 ng/mL[14][19]	0.075 - 3.75 ng/mL[14][19]	0.075 - 1.875 ng/mL[14][19]
Correlation Coefficient (r)	> 0.999[14]	> 0.999[14]	> 0.999[14]
Limit of Detection (LOD)	0.02 ng/mL[19]	0.02 ng/mL[19]	0.02 ng/mL[19]
Limit of Quantitation (LOQ)	0.075 ng/mL[19]	0.075 ng/mL[19]	0.075 ng/mL[19]
Accuracy (Recovery %)	82.5 - 91.6%[19]	91.0 - 113.4%[19]	70.6 - 109.1%[19]
Precision (%RSD)	< 6.9%[19]	< 10.9%[19]	< 21.6%[19]

Regulatory Context

The FDA provides guidance on the control of nitrosamine impurities in human drugs.[4] This includes recommendations for risk assessment, analytical testing, and setting acceptable intake (AI) limits.[3][5][20] The European Medicines Agency (EMA) has also set an AI limit for **N-Nitroso Duloxetine**. [14][18] Manufacturers are responsible for developing and validating sensitive analytical methods to ensure their products meet these regulatory requirements.[5]

Conclusion

The use of a well-characterized **N-Nitroso Duloxetine** reference standard is fundamental for the accurate and reliable quantification of this impurity in duloxetine products. The LC-MS/MS methodology detailed in these application notes provides a robust framework for researchers and quality control laboratories to ensure the safety and compliance of duloxetine-containing pharmaceuticals. Method validation is a critical step and should be performed according to the specific product matrix and laboratory instrumentation.

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